Technical Monograph: Solvation & Analytical Profiling of Propachlor ESA Sodium Salt

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Compound of Interest	
Compound Name:	*Propachlor ESA sodium salt*
CAS No.:	*947601-88-9*
Cat. No.:	*B165033*

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Part 1: Executive Summary & Technical Context

Propachlor ESA sodium salt (Sodium 2-[(1-methylethyl)phenylamino]-2-oxoethanesulfonate) represents a critical class of environmental degradates: the ionic herbicide metabolite. Unlike its parent compound, Propachlor—a chloroacetanilide herbicide with moderate lipophilicity—the ESA (Ethane Sulfonic Acid) metabolite is highly polar, anionic, and persistent in aqueous environments.

For researchers in environmental toxicology and drug development, this compound serves as a model for Phase II metabolic conjugates. Its solubility profile is not merely a physical constant; it is the driver of its environmental mobility (leaching into groundwater) and the primary challenge in analytical retention.

This guide moves beyond basic data sheets to provide a mechanistic understanding of **Propachlor ESA sodium salt**'s behavior in solvation systems, enabling precise experimental design for LC-MS/MS quantification and toxicological screening.

Part 2: Physicochemical Characterization

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To understand solubility, one must first analyze the molecular drivers. The transition from Propachlor to Propachlor ESA involves the nucleophilic substitution of a chlorine atom with a sulfonic acid group, followed by salt formation.

Table 1: Comparative Physicochemical Profile

Property	Propachlor (Parent)	Propachlor ESA Sodium Salt (Metabolite)
CAS Number	1918-16-7	947601-88-9
Molecular Weight	211.69 g/mol	279.29 g/mol
Chemical Class	Chloroacetanilide	Ionic Sulfonate Salt
Polarity (Log P)	~2.3 (Lipophilic)	-0.54 (Hydrophilic/Ionic)
Water Solubility	580 mg/L (25°C)	>100,000 mg/L (Highly Soluble)*
Dominant Interaction	Van der Waals / Dipole	Ion-Dipole / Hydrogen Bonding
Environmental Fate	Soil Sorption	Groundwater Leaching

*Note: While commercial standards are often sold at 100 µg/mL, the saturation limit of sodium sulfonates in water typically exceeds 100 mg/mL due to high lattice energy dissociation.

Part 3: Solubility Dynamics

1. Aqueous Solubility (The Dominant Phase)

Propachlor ESA sodium salt is an electrolyte. Upon contact with water, the ionic lattice dissociates into the bulky organic sulfonate anion and the sodium cation.

- Mechanism: The high dielectric constant of water (

) stabilizes the charge separation. The sulfonate head group (

) forms strong hydrogen bonds with water molecules.
- pH Dependence: Unlike carboxylic acids, sulfonic acids are strong acids (

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). Therefore, the solubility of the sodium salt is independent of pH across the environmental range (pH 4–9). It remains fully ionized, preventing precipitation even in acidic mobile phases.

2. Organic Solvent Solubility (The Analytical Phase)

- Methanol (MeOH) & Acetonitrile (ACN):
  - Solubility: High.
  - Utility: These are the preferred solvents for preparing stock solutions (>1 mg/mL). While less polar than water, they possess sufficient dipole moments to solvate the organic tail of the molecule while accommodating the ionic head group.
  - Causality: The phenyl and isopropyl groups on the molecule require organic character for solvation, preventing the "salting out" effect seen with inorganic salts in organic solvents.
- Non-Polar Solvents (Hexane, Dichloromethane, Ethyl Acetate):
  - Solubility: Negligible / Insoluble.
  - Implication: Liquid-Liquid Extraction (LLE) using DCM or Hexane will fail to extract Propachlor ESA. This is a common error in method transfer from parent herbicide protocols.

Part 4: Analytical Methodologies & Workflows

The solubility profile dictates the analytical strategy. Standard Reverse Phase Chromatography (RPC) often fails to retain this compound due to its high polarity (eluting in the void volume).

Recommended Chromatographic Strategy

- Column: Polar-Embedded C18 or HILIC (Hydrophilic Interaction Liquid Chromatography).
- Mobile Phase:
  - A: Water + 5-10 mM Ammonium Acetate (buffers the ionic state).
  - B: Methanol or Acetonitrile.[1]

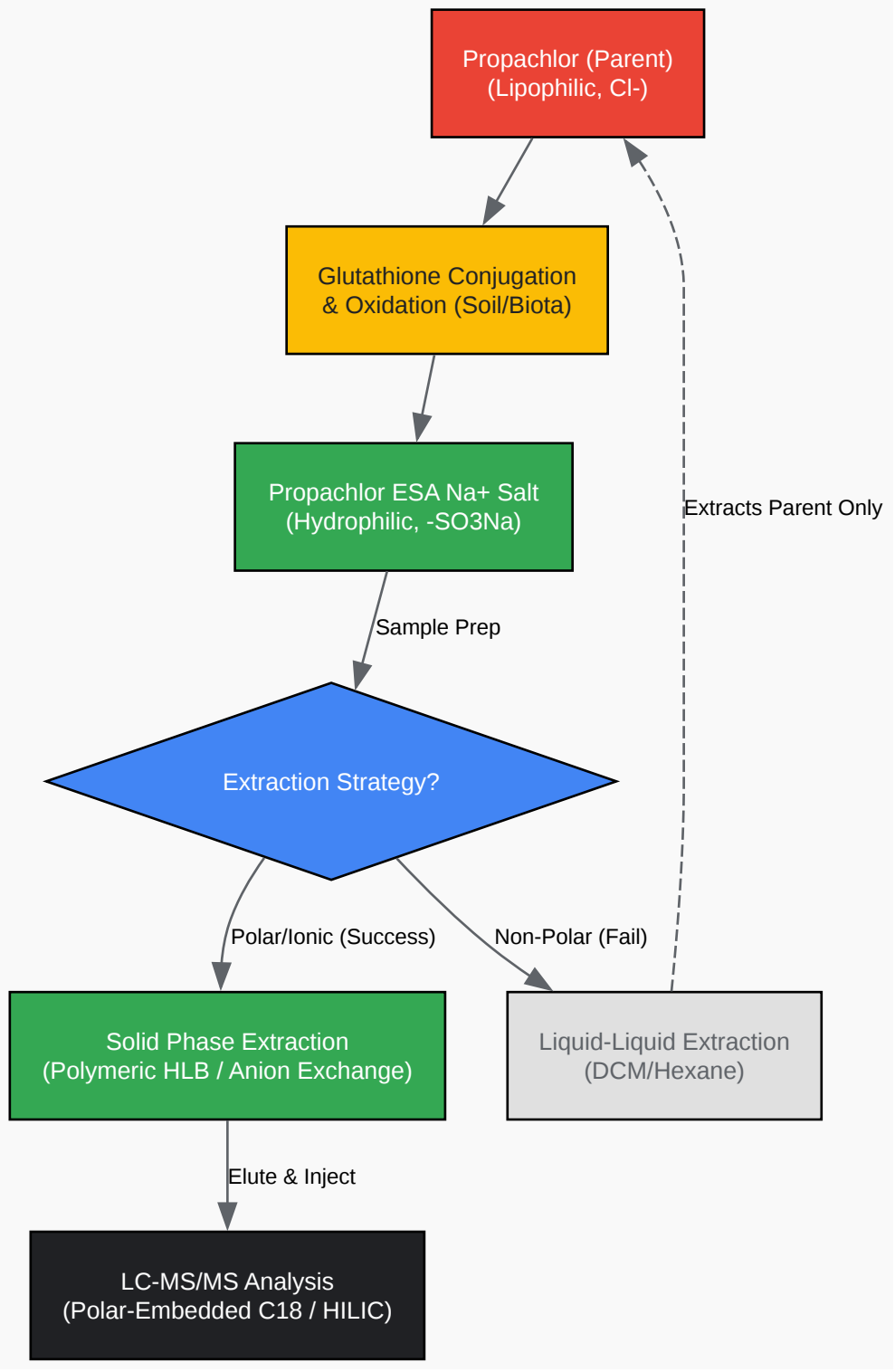
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- Note: Avoid pure water as the injection solvent if using HILIC; use high organic content to achieve focusing.

Visualization: Degradation & Analysis Workflow

The following diagram illustrates the environmental genesis of the compound and the logic-gated decision process for its extraction and analysis.

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Figure 1: Transformation pathway and logic-gated extraction strategy for Propachlor ESA. Green nodes indicate the correct workflow for the salt form.

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Part 5: Experimental Protocols

Protocol A: Preparation of Primary Stock Standard (1.0 mg/mL)

Objective: Create a stable, verifiable stock solution for LC-MS calibration.

- Solvent Selection: Use LC-MS Grade Methanol.
  - Reasoning: Methanol offers a balance of solubility and volatility. Water promotes microbial growth in long-term storage; Acetonitrile can sometimes cause salt precipitation at very high concentrations if the sodium content is significant.
- Weighing: Accurately weigh 10.0 mg of **Propachlor ESA sodium salt** into a 10 mL volumetric flask.
  - Correction: Check the Certificate of Analysis (CoA) for salt purity. If the purity is 98%, weigh 10.2 mg to account for impurities.
- Dissolution: Add approx. 6 mL of Methanol. Sonicate for 5 minutes.
  - Observation: The solid should dissolve instantly. If cloudiness persists, add 5% Water (v/v) to aid ionization.
- Dilution: Dilute to volume with Methanol. Cap and invert 10 times.
- Storage: Transfer to amber glass vials. Store at -20°C. Stability: >12 months.

Protocol B: Saturation Solubility Assessment (Self-Validating)

Objective: Determine if a solvent is suitable for a specific concentration.

- Aliquot: Place 10 mg of solid substance into a 2 mL HPLC vial.
- Solvent Addition: Add 100 µL of the target solvent (e.g., Acetone, Toluene).
- Agitation: Vortex for 1 minute.
- Visual Check:
  - Clear Solution: Solubility > 100 mg/mL.

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- Cloudy/Solid Remains: Solubility < 100 mg/mL.

- Validation Step: If clear, add another 10 mg. Repeat until saturation is observed.
  - Expected Result: Water > 100 mg/mL; Toluene < 1 mg/mL.

Part 6: References

- United States Environmental Protection Agency (EPA). (2009). Method 535: Measurement of Chloroacetanilide and Other Acetamide Herbicide Degradates in Drinking Water by Solid Phase Extraction and Liquid Chromatography/Tandem Mass Spectrometry (LC/MS/MS). Retrieved from [Link]

- PubChem. (2023). **Propachlor ESA Sodium Salt** - Compound Summary (CID 23676740). [2] National Library of Medicine. Retrieved from [Link]

- Field, J. A., & Thurman, E. M. (1996). Glutathione conjugation and contaminant transformation. Environmental Science & Technology. (Contextual grounding for ESA metabolite formation mechanism).

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Sources

- 1. eurl-pesticides.eu [eurl-pesticides.eu]
- 2. propachlor esa sodium salt | C11H14NNaO4S | CID 23676740 - PubChem [pubchem.ncbi.nlm.nih.gov]
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